

4-Amino-3-(trifluoromethyl)phenol material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Amino-3-(trifluoromethyl)phenol

Cat. No.: B1283321

[Get Quote](#)

Material Safety Data Sheet: 4-Amino-3-(trifluoromethyl)phenol

An In-depth Technical Guide for Researchers and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and emergency procedures for **4-Amino-3-(trifluoromethyl)phenol** (CAS No. 445-04-5). The information is intended for researchers, scientists, and professionals in the drug development field to ensure safe laboratory practices.

Chemical Identification and Physical Properties

4-Amino-3-(trifluoromethyl)phenol is an organic compound that appears as a solid, with colors ranging from off-white to black.^{[1][2]} It is also known by several synonyms, including 2-Amino-5-hydroxybenzotrifluoride and 4-Hydroxy-2-(trifluoromethyl)aniline.^{[1][3][4]} The trifluoromethyl group in its structure enhances lipophilicity and metabolic stability, making it a compound of interest in drug design.^[3]

Table 1: Physical and Chemical Properties

Property	Value	Reference(s)
Molecular Formula	C7H6F3NO	[3][5][6]
Molecular Weight	177.12 g/mol	[4][5][6]
Melting Point	158°C	[1][2]
Boiling Point	275.9 ± 40.0 °C (Predicted)	[1][2]
Density	1.432 ± 0.06 g/cm ³ (Predicted)	[1][2]
Flash Point	120.7 ± 27.3 °C	[4]
Vapor Pressure	0.003 mmHg at 25°C	[4]
pKa	9.22 ± 0.18 (Predicted)	[1][2]
Appearance	Off-white to black solid	[1][2]
Solubility	Soluble in polar solvents	[3]

Hazard Identification and Toxicological Data

This chemical is classified as hazardous. It is harmful if swallowed and causes skin and serious eye irritation.[7] It may also cause respiratory irritation.[7][8]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Reference(s)
Acute toxicity, oral	4	H301: Toxic if swallowed	[4]
Skin corrosion/irritation	2	H315: Causes skin irritation	[7][8]
Serious eye damage/eye irritation	2	H319: Causes serious eye irritation	[7][8]
Specific target organ toxicity – single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation	[7][8]

Quantitative toxicological data such as LD50 or LC50 values for **4-Amino-3-(trifluoromethyl)phenol** are not readily available in the searched resources. The provided GHS classification is based on notifications to the ECHA C&L Inventory.[4]

First-Aid Measures

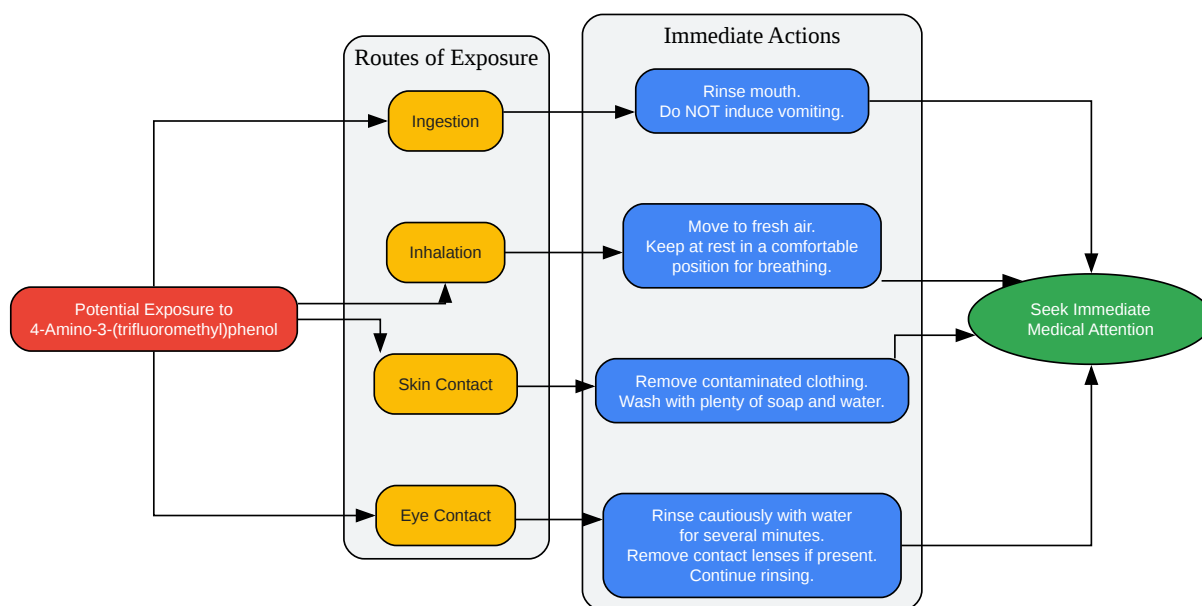
Immediate medical attention is required in case of exposure.[9] Always show the safety data sheet to the attending medical professional.[5][7]

In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[5][9] If contact lenses are present, remove them if it is easy to do so and continue rinsing.[7] Seek immediate medical advice.[9]

In case of skin contact: Immediately remove all contaminated clothing.[7] Wash the affected area with soap and plenty of water.[5] If skin irritation occurs, get medical advice/attention.[7]

If inhaled: Move the person to fresh air.[5][7] If the person is not breathing, give artificial respiration.[5] If breathing is difficult, give oxygen.[7] Call a poison center or doctor if you feel unwell.[7]

If swallowed: Do NOT induce vomiting.[9] Rinse the mouth with water.[5] Never give anything by mouth to an unconscious person.[5] Call a physician or poison control center immediately.[9]



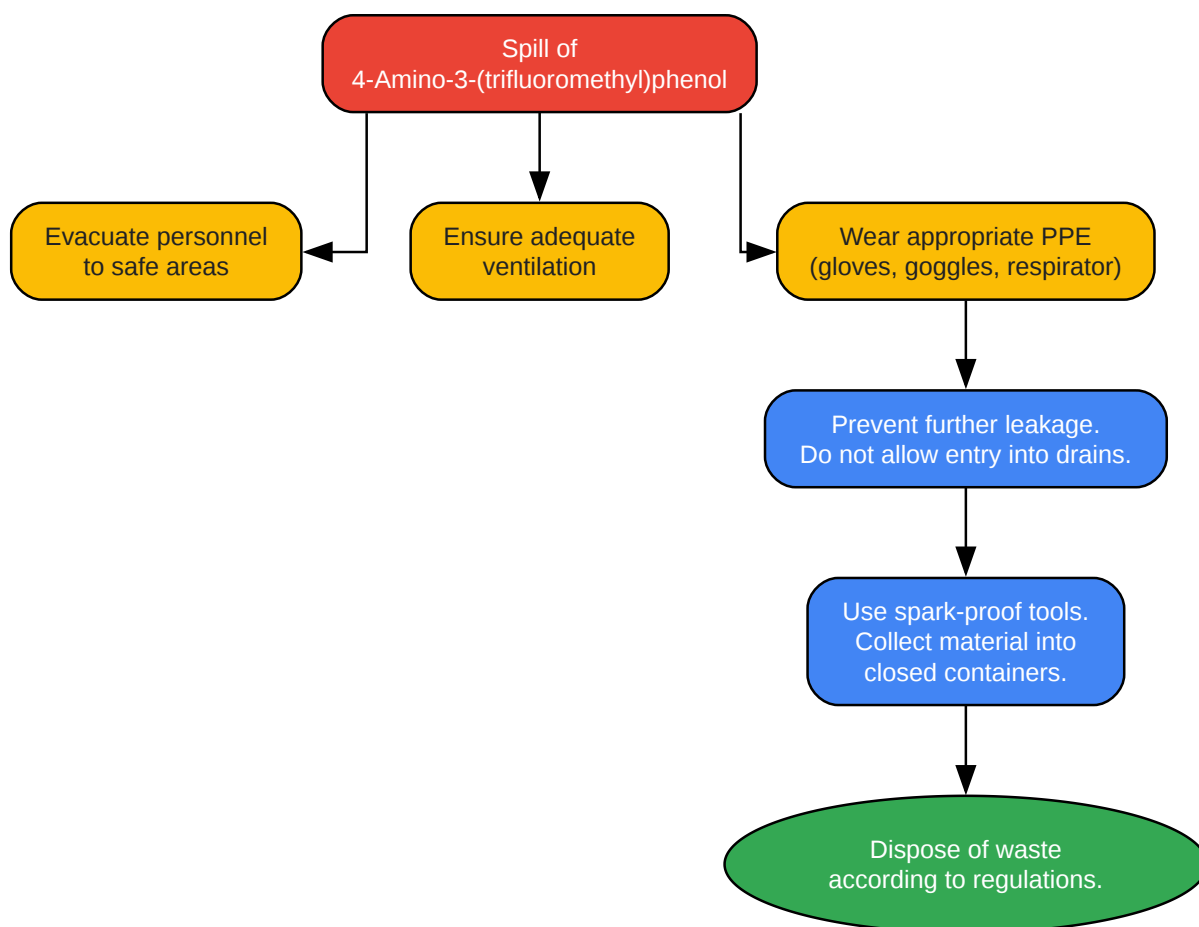
[Click to download full resolution via product page](#)

First-Aid Decision Pathway

Accidental Release and Fire-Fighting Measures

Accidental Release: Ensure adequate ventilation and evacuate personnel to safe areas.[9][10]

Avoid dust formation.[10] Use personal protective equipment as required.[9] Prevent further leakage or spillage if it is safe to do so.[7][10] Do not let the chemical enter drains.[10] For containment and cleanup, use spark-proof tools and explosion-proof equipment.[10] Collect the spilled material and place it in suitable, closed containers for disposal.[9][10]



[Click to download full resolution via product page](#)

Accidental Spill Response Workflow

Fire-Fighting Measures: Suitable extinguishing media include water spray, carbon dioxide (CO₂), dry chemical, and alcohol-resistant foam.[9][10] Firefighters should wear self-contained breathing apparatus and full protective gear.[9][11] Hazardous combustion products include carbon oxides (CO, CO₂) and gaseous hydrogen fluoride (HF).[9][11]

Handling and Storage

Handling: Use only in a well-ventilated area or under a chemical fume hood.[7][9] Avoid contact with skin, eyes, and clothing.[7][12] Do not breathe dust, mist, vapors, or spray.[9][10] Wash hands thoroughly after handling.[7]

Storage: Store in a cool, dry, and well-ventilated place.^{[7][13]} Keep the container tightly closed.^[7] Store under an inert gas (nitrogen or argon) at 2–8 °C.^{[1][2]} Keep away from heat, sparks, and flame.^[9] Incompatible materials include strong oxidizing agents and acid chlorides.^[9]

Personal Protective Equipment (PPE)

Eye/Face Protection: Wear tightly fitting safety goggles or chemical safety glasses.^{[10][11]}

Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.^{[7][10][11]}

Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.^[11]

Experimental Protocols

Synthesis of **4-Amino-3-(trifluoromethyl)phenol**: A general procedure for the synthesis involves the reduction of 4-nitro-3-(trifluoromethyl)phenol.^{[1][2]}

- Materials: 4-nitro-3-(trifluoromethyl)phenol, 10% palladium on carbon (Pd/C), Methanol (MeOH), Hydrogen (H₂) gas.^{[1][2]}
- Procedure:
 - Dissolve 4-nitro-3-(trifluoromethyl)phenol in methanol.^{[1][2]}
 - Add 10% Pd/C to the solution.^{[1][2]}
 - Stir the reaction suspension under a hydrogen atmosphere for 12 hours.^{[1][2]}
 - Upon completion, remove the catalyst by filtration.^{[1][2]}
 - Concentrate the filtrate under vacuum to obtain **4-amino-3-(trifluoromethyl)phenol**.^{[1][2]}

This protocol is for informational purposes. Researchers should adapt it based on their specific laboratory conditions and safety protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-AMINO-3-(TRIFLUOROMETHYL)PHENOL CAS#: 445-04-5 [amp.chemicalbook.com]
- 2. 4-AMINO-3-(TRIFLUOROMETHYL)PHENOL CAS#: 445-04-5 [m.chemicalbook.com]
- 3. CAS 445-04-5: 4-amino-3-(trifluoromethyl)phenol [cymitquimica.com]
- 4. echemi.com [echemi.com]
- 5. capotchem.com [capotchem.com]
- 6. 445-04-5 CAS MSDS (4-AMINO-3-(TRIFLUOROMETHYL)PHENOL) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 7. aksci.com [aksci.com]
- 8. aksci.com [aksci.com]
- 9. fishersci.com [fishersci.com]
- 10. chemicalbook.com [chemicalbook.com]
- 11. fishersci.com [fishersci.com]
- 12. uwaterloo.ca [uwaterloo.ca]
- 13. synquestlabs.com [synquestlabs.com]
- To cite this document: BenchChem. [4-Amino-3-(trifluoromethyl)phenol material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1283321#4-amino-3-trifluoromethyl-phenol-material-safety-data-sheet-msds\]](https://www.benchchem.com/product/b1283321#4-amino-3-trifluoromethyl-phenol-material-safety-data-sheet-msds)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com